

2-Piperidinonicotinic Acid (CAS: 78253-61-9): A Technical Overview

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Compound of Interest

Compound Name: 2-Piperidinonicotinic acid

Cat. No.: B1351087

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Abstract

2-Piperidinonicotinic acid, with CAS number 78253-61-9, is a heterocyclic compound incorporating both a piperidine and a pyridinecarboxylic acid moiety. This document provides a summary of the currently available technical information for this compound. It is important to note that, despite its availability as a research chemical, in-depth studies on its biological activity, mechanism of action, and detailed experimental protocols are not extensively reported in publicly accessible scientific literature. This guide, therefore, collates the existing physicochemical data and provides a general context based on its structural components.

Chemical and Physical Properties

The fundamental chemical and physical properties of **2-Piperidinonicotinic acid** are summarized below. These data are compiled from various chemical suppliers and databases. Experimental values for properties such as boiling point and solubility are not consistently available, with some values being computationally predicted.

Property	Value	Source(s)
CAS Number	78253-61-9	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₂	[5] [6] [7]
Molecular Weight	206.24 g/mol	[2] [8]
IUPAC Name	2-(piperidin-1-yl)pyridine-3-carboxylic acid	[7]
Synonyms	2-Piperidinonicotinic acid, 2-(Piperidin-1-yl)nicotinic acid	[7]
Appearance	Pale yellow solid	
Melting Point	102-104 °C	
Boiling Point	~392.1 °C at 760 mmHg (Predicted)	
Purity	Typically ≥97%	[5]
InChI Key	YNZJJMDTAFCBGO-UHFFFAOYSA-N	[5]

Computed Molecular Descriptors

Computationally derived properties provide insights into the molecule's potential behavior in biological systems. These values are calculated using various predictive models.

Descriptor	Value	Source(s)
XLogP3-AA	1.7	[7]
Hydrogen Bond Donor Count	1	[7]
Hydrogen Bond Acceptor Count	4	[7]
Rotatable Bond Count	2	[7]
Topological Polar Surface Area	53.4 Å ²	[7]
Heavy Atom Count	15	[7]
Formal Charge	0	[7]

Safety and Handling

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Piperidinonicotinic acid** is associated with the following hazards:

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	[7]
H319	Causes serious eye irritation	[7]
H335	May cause respiratory irritation	[7]

Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

Synthesis

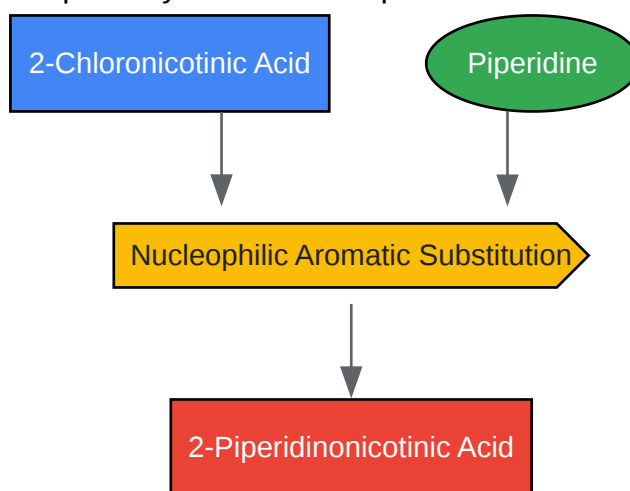
A specific, detailed, and validated experimental protocol for the synthesis of **2-Piperidinonicotinic acid** (CAS 78253-61-9) is not readily available in peer-reviewed literature. However, a general synthetic approach for similar 2-aminonicotinic acid derivatives involves the

nucleophilic substitution of a leaving group (such as a halogen) at the 2-position of the pyridine ring with an amine.

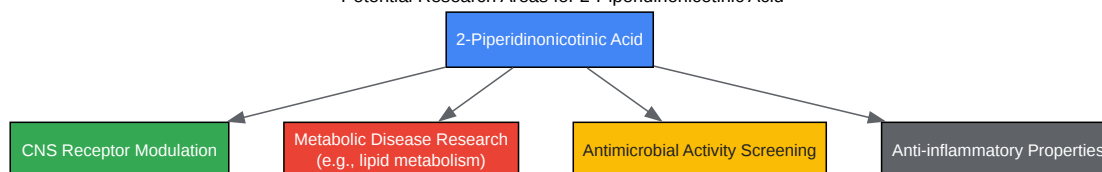
Logical Workflow for a Potential Synthesis

Below is a conceptual workflow for a possible synthesis of **2-Piperidinonicotinic acid**. This is a theoretical pathway and has not been experimentally verified from available literature.

Conceptual Synthesis of 2-Piperidinonicotinic Acid



Potential Research Areas for 2-Piperidinonicotinic Acid



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